

Part 1: Verification of Molecular Formula - Bulk Compositional Analysis

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Compound of Interest

Compound Name: *1-(4-methylbenzyl)-1H-1,2,4-triazol-3-amine*

CAS No.: 832740-72-4

Cat. No.: B2666451

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The first crucial step after synthesizing a C₁₀H₁₂N₄ compound is to verify its elemental composition. This analysis confirms that the empirical formula matches the theoretical values, providing fundamental evidence of the compound's identity and purity.

The Gold Standard: Combustion Analysis (CHN Analysis)

Instrumental combustion analysis is the universally accepted method for determining the mass percentages of carbon, hydrogen, and nitrogen in an organic compound. The technique is rapid, requires a small sample size, and offers high precision and accuracy.

Principle of Operation: A small, precisely weighed amount of the C₁₀H₁₂N₄ sample is combusted in a high-temperature furnace (typically ~900-1000°C) in a stream of pure oxygen. This process quantitatively converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or nitrogen oxides (NO_x), which are subsequently reduced to N₂. These resulting gases are then separated, often by gas chromatography, and measured by a thermal conductivity detector.

Acceptance Criteria: For a new compound to be considered pure, the experimentally determined mass percentages of C, H, and N should closely match the calculated theoretical values. The universally accepted criterion in academic and industrial settings is a deviation of no more than $\pm 0.4\%$ from the calculated values.^[2]

- Theoretical Values for C₁₀H₁₂N₄:
 - Molecular Weight: 188.23 g/mol
 - Carbon (C): $(120.11 / 188.23) * 100\% = 63.81\%$
 - Hydrogen (H): $(12.10 / 188.23) * 100\% = 6.43\%$
 - Nitrogen (N): $(56.04 / 188.23) * 100\% = 29.77\%$

Challenges with Nitrogen Heterocycles: Triazole rings are aromatic and exceptionally stable. This can sometimes lead to incomplete combustion, resulting in lower-than-expected nitrogen values.^{[3][4]} Modern CHN analyzers mitigate this by employing strategies such as using more aggressive oxidation catalysts (e.g., tungsten(VI) oxide) or optimizing combustion temperatures and oxygen flow to ensure complete conversion of nitrogen to N₂ gas.^[3]

Alternative Method: Kjeldahl Method for Nitrogen

The Kjeldahl method is a classic wet chemical technique for determining nitrogen content. It involves digesting the sample in hot, concentrated sulfuric acid, which converts organic nitrogen to ammonium sulfate.^{[5][6]} The ammonia is then liberated by adding a strong base, distilled, and quantified by titration.^[7]

While it is an official method in various pharmacopeias and for certain sample types like food and environmental samples^{[8][9]}, it has significant limitations for many nitrogen-containing heterocyclic compounds, including triazoles. The standard Kjeldahl digestion is often not effective at breaking the N-N and N=N bonds within the triazole ring, leading to inaccurate and low nitrogen results.^[5] Given the speed, accuracy, and broader applicability of modern combustion analyzers, the Kjeldahl method is not the recommended primary technique for the characterization of novel triazole APIs.

Experimental Protocol: CHN Combustion Analysis of a C₁₀H₁₂N₄ Compound

This protocol describes a self-validating system for the routine analysis of a purified C₁₀H₁₂N₄ triazole compound.

1. Instrumentation and Calibration:

- Utilize a calibrated CHN elemental analyzer (e.g., PerkinElmer 2400 Series II, Elementar vario MICRO cube).
- Perform a multi-point calibration using a certified, high-purity standard with a known C, H, and N composition (e.g., Acetanilide). The calibration curve should demonstrate linearity ($R^2 > 0.999$).
- Run a calibration check standard before and after the sample batch to ensure instrument stability. The results must be within $\pm 0.3\%$ of the known values.

2. Sample Preparation:

- Ensure the C₁₀H₁₂N₄ sample is homogenous and has been thoroughly dried to remove residual solvents and water, which would alter the C, H, and N percentages. Drying under high vacuum over a desiccant (e.g., P₂O₅) to a constant weight is recommended.
- Accurately weigh 1-2 mg of the dried sample into a tin or silver capsule using a calibrated microbalance. Record the weight to at least 0.001 mg.
- Securely crimp the capsule to ensure no sample is lost and that it is enclosed in a uniform shape for consistent combustion.

3. Analysis:

- Place the encapsulated sample into the instrument's autosampler.
- Enter the sample weight and identification into the instrument software.
- Initiate the automated analysis sequence. The instrument will perform the combustion, gas separation, and detection.
- Analyze each sample in triplicate to ensure precision. The relative standard deviation (RSD) of the three measurements should be $\leq 0.2\%$.

4. Data Interpretation:

- Compare the average experimental %C, %H, and %N values to the theoretical values (63.81%, 6.43%, 29.77%).
- The analysis is considered successful if the mean value for each element is within $\pm 0.4\%$ of the theoretical value. For example, the acceptable range for Nitrogen would be 29.37% to 30.17%.

Part 2: Quantification of Elemental Impurities - Trace Metals Analysis

Beyond confirming the molecular formula, ensuring the safety of a drug product requires strict control of elemental impurities. These impurities can be introduced from catalysts used in synthesis, raw materials, manufacturing equipment, or container closure systems.[\[10\]](#)[\[11\]](#)

The Regulatory Framework: USP <232>/<233> and ICH Q3D

The United States Pharmacopeia (USP) General Chapters <232> Elemental Impurities—Limits and <233> Elemental Impurities—Procedures, along with the International Council for Harmonisation (ICH) Q3D guideline, provide the global standard for controlling elemental impurities.[\[11\]](#)[\[12\]](#)[\[13\]](#) These regulations have replaced older, non-specific colorimetric tests.[\[14\]](#)[\[15\]](#)

The core of these guidelines is the establishment of a Permitted Daily Exposure (PDE) for each elemental impurity, which is based on its toxicity.[\[13\]](#) The acceptable concentration limit in the API is then calculated based on the maximum daily dose of the drug product. A risk assessment is mandatory to identify which elemental impurities are likely to be present. At a minimum, the "big four" toxic elements (Arsenic, Cadmium, Mercury, Lead) must always be considered.[\[10\]](#)

Comparison of Core Analytical Techniques

USP <233> outlines two primary instrumental techniques for quantifying these trace impurities: Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) and Inductively Coupled Plasma - Mass Spectrometry (ICP-MS).[\[15\]](#)

- ICP-OES: This technique uses an argon plasma to excite atoms, causing them to emit light at element-specific wavelengths. The intensity of the emitted light is proportional to the element's concentration.[\[16\]](#)[\[17\]](#)
- ICP-MS: This method also uses an argon plasma, but here its purpose is to ionize the atoms. The resulting ions are then passed into a mass spectrometer, which separates them based on their mass-to-charge ratio for highly specific and sensitive detection.[\[14\]](#)[\[18\]](#)

The choice between ICP-OES and ICP-MS depends on the specific concentration limits required for the drug product.

Feature	ICP-OES (Optical Emission)	ICP-MS (Mass Spectrometry)	Causality and Rationale
Sensitivity	Lower	Higher	ICP-MS directly counts ions, allowing for much lower detection limits than measuring photons from light emission. [19]
Detection Limits	Parts per billion (ppb) to parts per million (ppm)	Parts per trillion (ppt) to ppb	For highly toxic elements with very low PDE limits (e.g., Cd, Pb, As, Hg), the ultra-low detection capability of ICP-MS is often required to comply with regulations. [18] [19]
Cost	Lower instrument and operational cost	Higher instrument and operational cost	The mass spectrometer component and the need for a cleaner, more controlled environment make ICP-MS more expensive.
Matrix Tolerance	More robust; can handle higher total dissolved solids	More susceptible to matrix effects and interferences	The high salt content from digested samples can clog the interface cones of an ICP-MS and cause signal suppression. ICP-OES is less affected.

Spectral Interferences	Overlap of atomic emission lines	Isobaric (same mass) and polyatomic interferences	ICP-MS interferences are well-characterized and can be effectively removed using collision/reaction cell technology.
Throughput	High	High	Both techniques are capable of rapid, multi-element analysis from a single sample run. [14]

For the development of a new C₁₀H₁₂N₄ API, ICP-MS is generally the preferred platform technology. Its superior sensitivity ensures that it can meet the stringent limits for all potential elemental impurities outlined in USP <232> and ICH Q3D, providing a single, validated method for comprehensive analysis.[\[14\]](#)[\[20\]](#)

Experimental Protocol: ICP-MS Analysis of Elemental Impurities in a C₁₀H₁₂N₄ API

This protocol outlines a generic, validated procedure for quantifying elemental impurities according to USP <233> requirements.

1. Sample Preparation (Microwave Digestion):

- Accurately weigh approximately 100 mg of the C₁₀H₁₂N₄ API into a clean, trace-metal-free microwave digestion vessel.
- Causality: Closed-vessel microwave digestion is chosen over open-vessel hot plate methods to prevent the loss of volatile elements (like mercury and arsenic) and to avoid airborne contamination.[\[15\]](#)
- Add 5 mL of high-purity nitric acid (e.g., TraceMetal™ Grade) and 1 mL of high-purity hydrochloric acid. This acid combination is effective for oxidizing the organic matrix and solubilizing most elements.
- Allow the sample to pre-digest for 15 minutes in the vessel before sealing.
- Place the vessel in the microwave digestion system and apply a standard program (e.g., ramp to 200°C over 15 minutes, hold for 20 minutes).

- After cooling, carefully open the vessel and dilute the clear digestate to a final volume of 50 mL with 18.2 MΩ-cm deionized water. The final solution has a 200-fold dilution factor.

2. Instrumentation and Analysis:

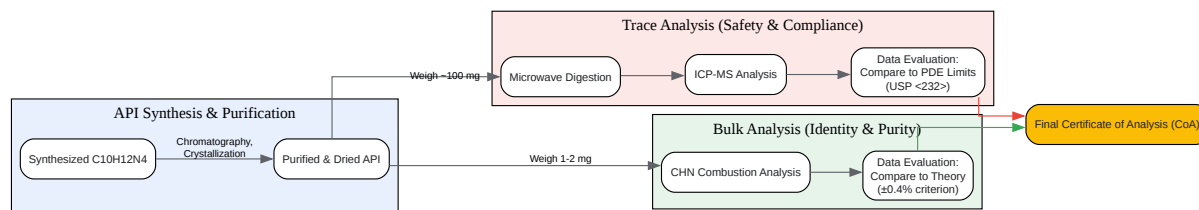
- Use a calibrated ICP-MS equipped with a collision/reaction cell to minimize polyatomic interferences.
- Prepare multi-element calibration standards (e.g., 0.5, 1, 5, 10 ppb) in a matrix matched to the diluted sample digest (i.e., ~2% nitric acid).
- Spike the sample digest with an internal standard solution (containing elements not expected in the sample, e.g., Ge, Rh, Re, Bi) to correct for instrumental drift and matrix suppression effects.
- Analyze the prepared sample, a method blank (reagents only), and a spiked sample (for accuracy assessment).

3. Method Validation (as per USP <233>):

- **Specificity:** The method must be able to unequivocally assess each target element in the presence of the sample matrix. This is demonstrated by the lack of significant signal in the blank and the correct mass identification by the spectrometer.
- **Accuracy:** Analyze the C₁₀H₁₂N₄ sample spiked with known amounts of each target element at 50% and 150% of the target concentration. The mean recovery must be within 70% to 150%.^[15]
- **Precision (Repeatability):** Analyze a minimum of six independent samples, spiked at 100% of the target concentration. The relative standard deviation (RSD) must not be greater than 20%.^[15]
- **Ruggedness:** Demonstrate that the method is reliable by having a second analyst perform the analysis on a different day or using a different instrument. Results should remain within the acceptance criteria.

Part 3: Integrated Elemental Analysis Workflow

The complete elemental characterization of a C₁₀H₁₂N₄ triazole compound is a multi-step process that combines both bulk and trace analysis to build a complete profile of the API for research and regulatory submission.



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Caption: Integrated workflow for elemental analysis of a C₁₀H₁₂N₄ API.

Conclusion

For any C₁₀H₁₂N₄ triazole compound intended for pharmaceutical development, elemental analysis is a non-negotiable, two-pronged requirement. First, high-precision CHN combustion analysis serves as the definitive method to confirm the molecular formula and establish purity, with results required to be within ±0.4% of theoretical values. Second, for regulatory acceptance and patient safety, a validated ICP-MS method is the superior choice for quantifying trace elemental impurities according to the stringent limits set by USP <232> and ICH Q3D. By integrating these orthogonal and complementary techniques into a robust analytical workflow, researchers and drug developers can establish a solid foundation of chemical identity, purity, and safety for their novel triazole compounds.

References

- ASTM D5291-96: Standard Test Methods for Instrumental Determination of Carbon, Hydrogen, and Nitrogen in Petroleum Products and Lubricants.
- USP General Chapter <232>: Elemental Impurities—Limits.
- USP General Chapter <233>: Elemental Impurities—Procedures.

- ICH Q3D Guideline for Elemental Impurities: International Council for Harmonisation of Technical Requirements for Pharmaceuticals for Human Use.
- Intertek: USP 232 and 233 Pharmaceutical Elemental Impurity Testing.
- Lucideon: ICP-MS Analysis, Inductively Coupled Plasma - Mass Spectrometry.
- American Pharmaceutical Review: Enhancing Efficiency of Trace Metals Analysis using a Validated Generic ICP-OES Method.
- EAG Laboratories: Using ICP-MS to Measure Elemental Compositions in Drug Products.
- Jordi Labs: USP<232>/<233>: New Regulations on Elemental Impurities in Drug Products.
- Spectroscopy Online: Validating ICP-MS for the Analysis of Elemental Impurities According to Draft USP General Chapters <232> and <233>.
- Journal of Chemical and Pharmaceutical Research: Synthesis and thermal study of 1,2,4-triazole derivatives.
- ACS Central Science: An International Study Evaluating Elemental Analysis.
- AOAC International: Official Methods of Analysis, 22nd Edition (2023).
- PanReac AppliChem: Nitrogen Determination by Kjeldahl Method.
- PerkinElmer Application Note: The Elemental Analysis of Various Classes of Chemical Compounds Using CHN.
- QbD Group: ICP-MS vs ICP-OES: choosing the right elemental impurity test.
- Dalton Pharma Services: ICP-MS Elemental Analysis.
- AccuStandard: USP 232 Elemental Impurities - Multi-Element - ICP Standards.
- Agilent Technologies: USP <232>/<233> and ICH Q3D Elemental Impurities Analysis: The Agilent ICP-MS Solution.

- PubMed Central (PMC): An Overview of the Biological Evaluation of Selected Nitrogen-Containing Heterocycle Medicinal Chemistry Compounds.

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Sources

- [1. An Overview of the Biological Evaluation of Selected Nitrogen-Containing Heterocycle Medicinal Chemistry Compounds - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. pepolska.pl \[pepolska.pl\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. lcms.cz \[lcms.cz\]](#)
- [6. itwreagents.com \[itwreagents.com\]](#)
- [7. umass.edu \[umass.edu\]](#)
- [8. ftp.thecameronteam.com \[ftp.thecameronteam.com\]](#)
- [9. scribd.com \[scribd.com\]](#)
- [10. usp.org \[usp.org\]](#)
- [11. agilent.com \[agilent.com\]](#)
- [12. USP 232 and 233 Pharmaceutical Elemental Impurity Testing \[intertek.com\]](#)
- [13. jordilabs.com \[jordilabs.com\]](#)
- [14. eag.com \[eag.com\]](#)
- [15. spectroscopyonline.com \[spectroscopyonline.com\]](#)
- [16. americanpharmaceuticalreview.com \[americanpharmaceuticalreview.com\]](#)
- [17. recipharm.com \[recipharm.com\]](#)
- [18. ICP-MS Analysis, Inductively Coupled Plasma - Mass Spectrometry | Lucideon \[lucideon.com\]](#)
- [19. qbdgroup.com \[qbdgroup.com\]](#)

- [20. ICP-MS for Trace Element Analysis | ICP Mass Spectrometry | SPECTRO \[spectro.com\]](#)
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